

# strategies to prevent polymerization during nitrile reactions

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## *Compound of Interest*

Compound Name: *Butyronitrile*

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This guide provides troubleshooting advice and answers to frequently asked questions regarding the prevention of unwanted polymerization during chemical reactions involving nitriles.

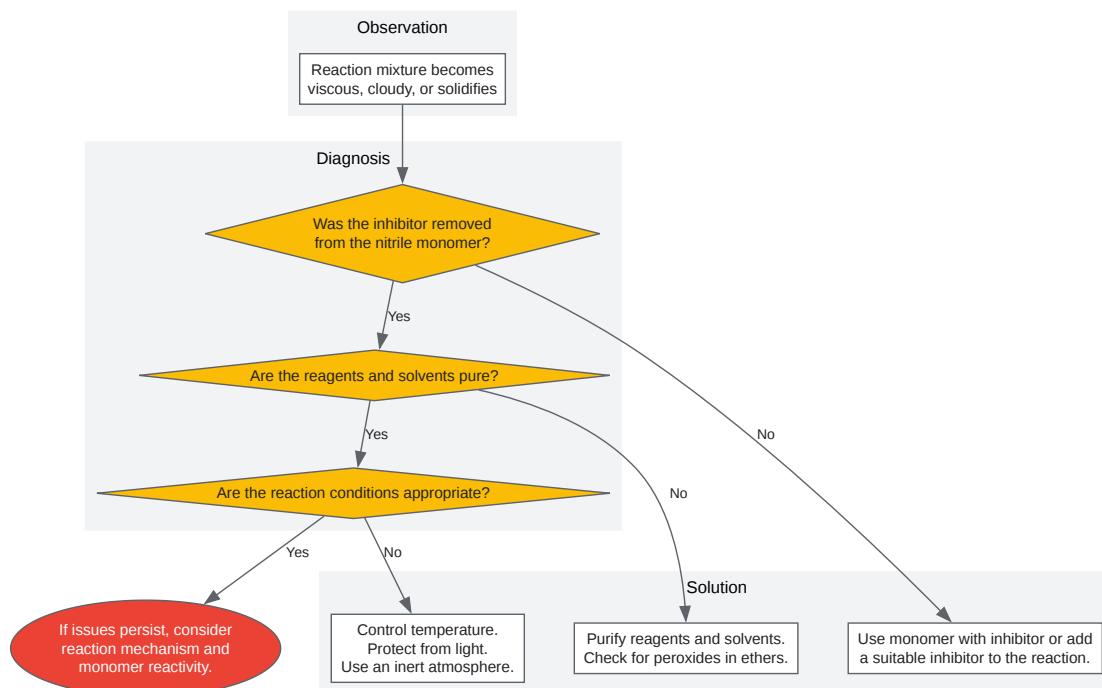
## Troubleshooting Guide

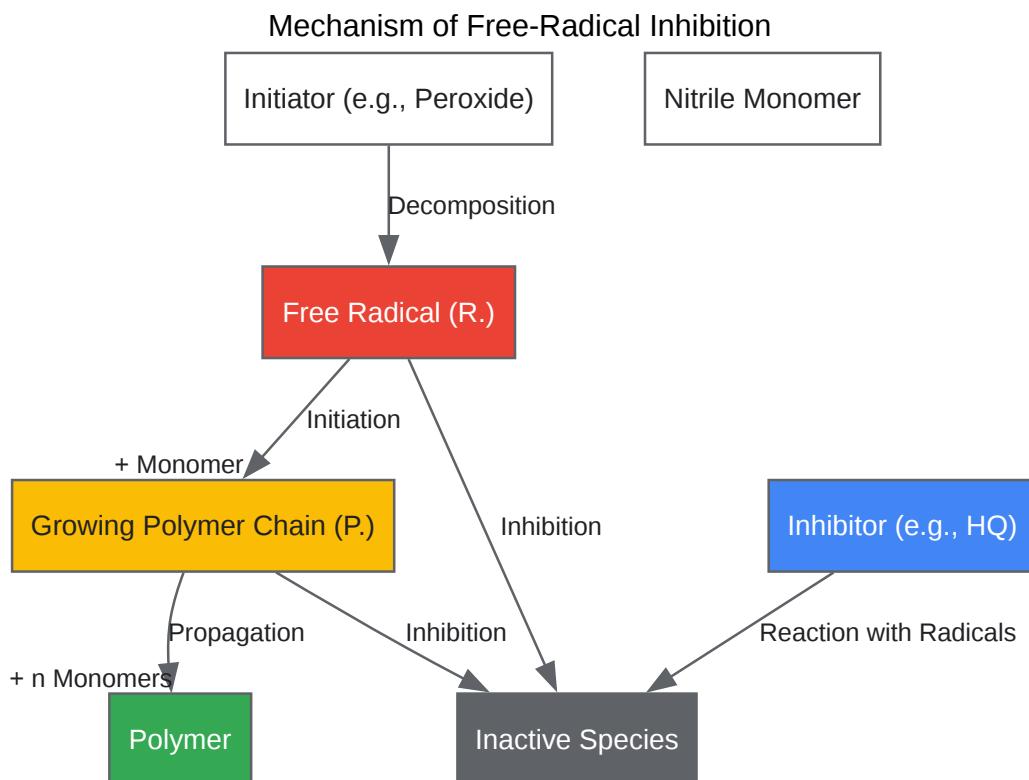
Unintended polymerization is a common challenge in nitrile chemistry, often leading to decreased yields, purification difficulties, and in some cases, runaway reactions. This guide will help you diagnose and resolve these issues.

**Issue:** My reaction mixture is becoming viscous, cloudy, or solidifying.

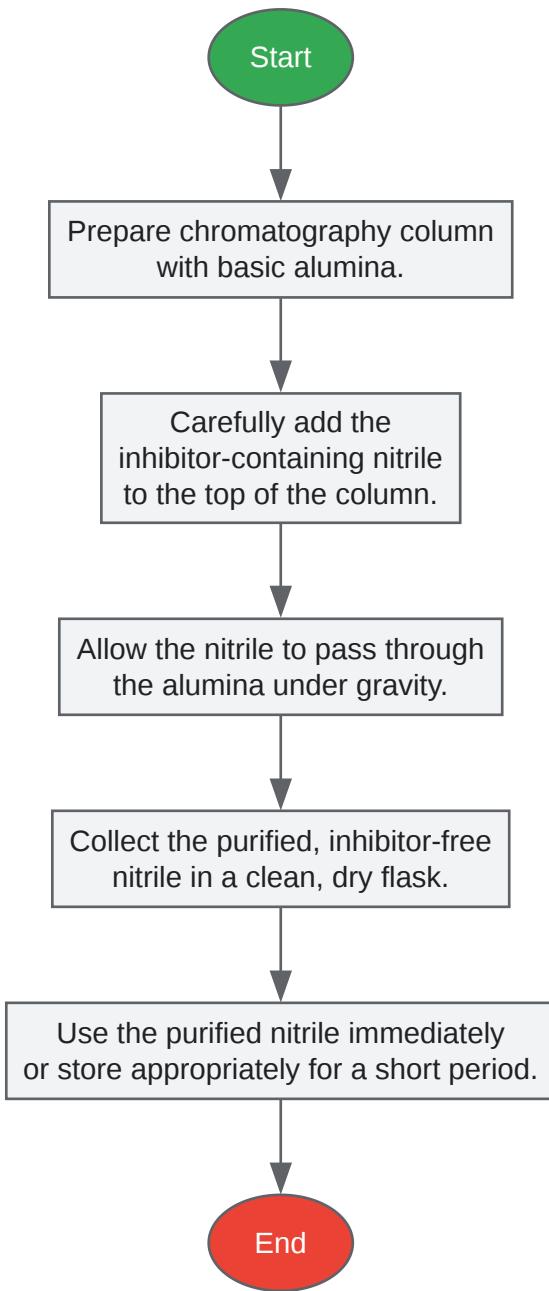
This is a strong indication that polymerization is occurring. Use the following troubleshooting workflow to identify the cause and find a solution.

## Troubleshooting Workflow: Suspected Nitrile Polymerization





## Workflow: Inhibitor Removal via Column Chromatography

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